

Essential Safety and Disposal Procedures for E17241

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Compound of Interest

Compound Name: E17241

Cat. No.: B2881753

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For researchers, scientists, and drug development professionals handling **E17241**, ensuring safe disposal is a critical component of laboratory management and environmental responsibility. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **E17241** is not publicly available, general best practices for the disposal of research-grade chemicals should be strictly followed. **E17241** is identified as a small molecule inducer of ABCA1 expression and a pan-PPAR agonist, and should be handled with the care accorded to all biologically active, novel compounds.

General Handling and Personal Protective Equipment (PPE)

Before any handling or disposal of **E17241**, it is imperative to use appropriate Personal Protective Equipment (PPE). This includes, but is not limited to:

- **Gloves:** Chemical-resistant gloves suitable for handling powdered or dissolved chemical compounds.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A standard laboratory coat to protect from spills.
- **Respiratory Protection:** If there is a risk of aerosolization of the powdered form, a properly fitted respirator or use of a fume hood is essential.

Step-by-Step Disposal Procedures for E17241

The following procedures are based on general guidelines for the disposal of research chemicals in a laboratory setting. Always consult and adhere to your institution's specific hazardous waste disposal protocols.

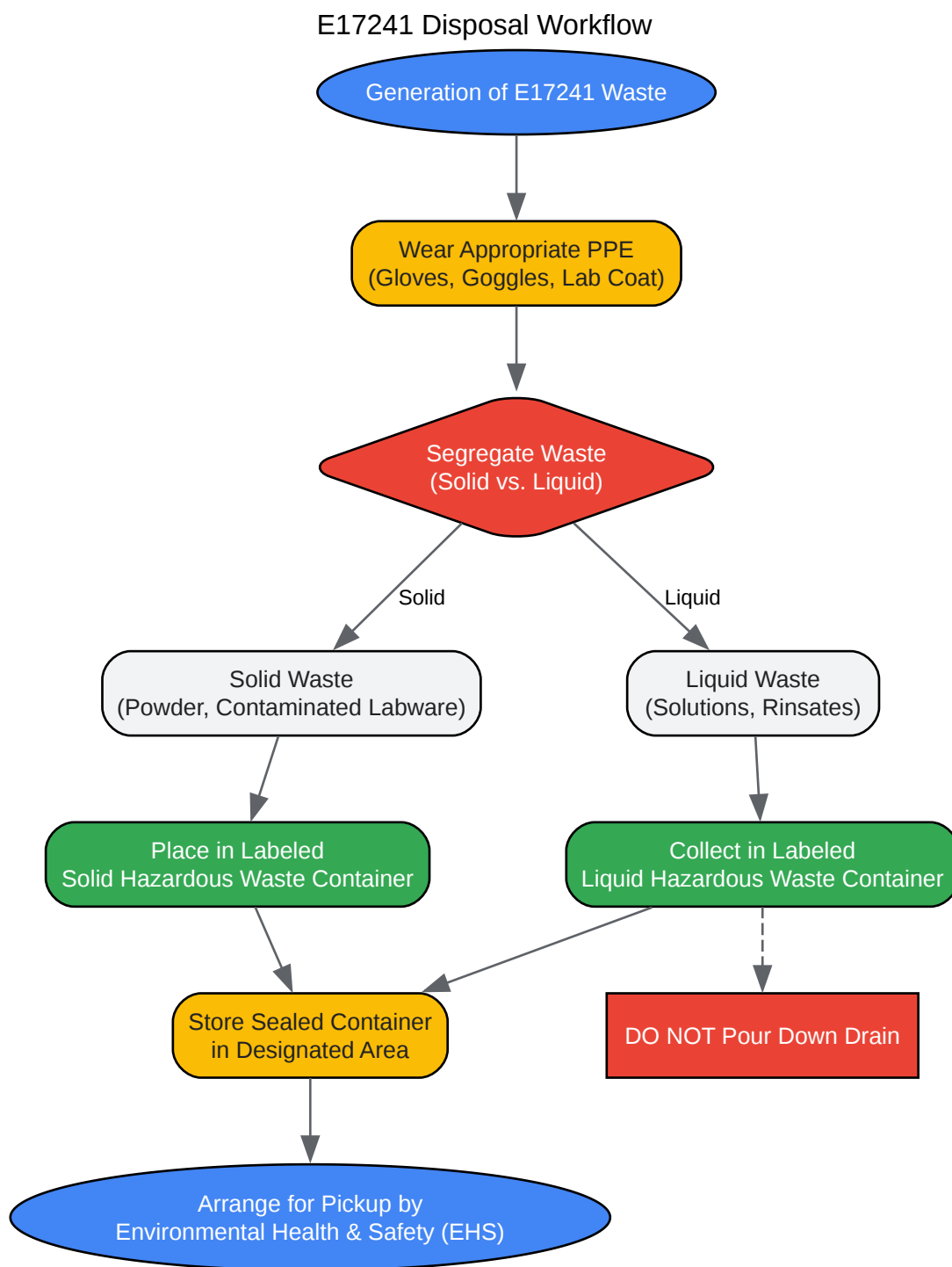
- Waste Identification and Segregation:
 - Treat all **E17241** waste as hazardous chemical waste.
 - This includes pure, unused **E17241**, contaminated labware (e.g., pipette tips, vials, gloves), and solutions containing **E17241**.
 - Segregate **E17241** waste from other waste streams to avoid unintended chemical reactions. Do not mix with incompatible materials.
- Containerization:
 - Use a designated, leak-proof, and clearly labeled hazardous waste container.
 - The container must be compatible with the chemical nature of **E17241** and any solvents used. For instance, if **E17241** is dissolved in DMSO, the container must be resistant to DMSO.
 - The label should clearly state "Hazardous Waste" and list the full chemical name: 4-(1,3-dithiolan-2-yl)-N-(3-hydroxypyridin-2-yl)benzamide, and the CAS number: 1060968-92-4. Also, indicate any solvents present.
- Solid Waste Disposal:
 - For solid **E17241** powder, carefully transfer it into the designated waste container, avoiding the creation of dust.
 - Contaminated disposable items such as weigh boats, gloves, and paper towels should be placed in a sealed bag within the hazardous waste container.
- Liquid Waste Disposal:

- Solutions containing **E17241** should be collected in a designated liquid hazardous waste container.
- Do not pour **E17241** solutions down the drain. As a biologically active compound, its environmental impact is unknown and it could be harmful to aquatic life.
- Small, residual amounts in rinsed glassware should be collected as hazardous waste. For example, the first rinse of a container that held an **E17241** solution should be collected. Subsequent rinses may be permissible for drain disposal depending on institutional policy, but it is best to err on the side of caution and collect all rinsates.
- Decontamination of Labware:
 - Reusable glassware and equipment that have come into contact with **E17241** should be decontaminated.
 - Rinse the labware with a suitable solvent that can dissolve **E17241** (such as DMSO, followed by ethanol or isopropanol), and collect the rinsate as hazardous waste.
 - After the initial solvent rinse, wash the glassware thoroughly with soap and water.
- Storage and Collection:
 - Store the sealed hazardous waste container in a designated, secure area, away from incompatible chemicals.
 - Follow your institution's procedures for scheduling a pickup of the hazardous waste by the Environmental Health and Safety (EHS) department or a licensed waste disposal contractor.

Summary of E17241 Chemical Data

Property	Value	Source
CAS Number	1060968-92-4	MedKoo Biosciences, Cayman Chemical[1][2]
Molecular Formula	C15H14N2O2S2	MedKoo Biosciences, Cayman Chemical[1][2]
Molecular Weight	318.41 g/mol	MedKoo Biosciences, Cayman Chemical[1][2]
Appearance	Solid	Cayman Chemical[2]
Solubility	Soluble in DMSO (≥ 10 mg/ml)	Cayman Chemical[2]

Logical Flow for E17241 Disposal



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Caption: Logical workflow for the safe disposal of **E17241** waste.

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References

- 1. medkoo.com [medkoo.com]
- 2. caymanchem.com [caymanchem.com]
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